Introduction: The Role of Fluorinated Amines in Advanced Research

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Compound of Interest

Compound Name:	*1H,1H-Perfluoroheptylamine*
CAS No.:	*423-49-4*
Cat. No.:	*B1305839*

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1H,1H-Perfluoroheptylamine (CAS No. 423-49-4) is a fluorinated organic compound of significant interest to the scientific community, particularly in the fields of materials science, organic synthesis, and pharmaceutical development. Its structure, which combines a reactive primary amine with a stable, hydrophobic perfluorinated chain, imparts unique properties that are leveraged in the creation of specialty surfactants, surface modifiers, and as a building block for complex fluorinated molecules. For researchers, scientists, and drug development professionals, sourcing high-purity **1H,1H-Perfluoroheptylamine** is a critical first step. This guide provides a comprehensive overview of its commercial availability, technical specifications, and the critical safety protocols required for its handling, ensuring both experimental integrity and laboratory safety.

Chemical & Physical Properties

A precise understanding of a compound's properties is fundamental to its application. The key identifiers for **1H,1H-Perfluoroheptylamine** are summarized below.

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Property	Value	Source
CAS Number	423-49-4	[1]
Molecular Formula	$C_7H_4F_{13}N$	[1]
Molecular Weight	349.09 g/mol	Calculated
Synonyms	2,2,3,3,4,4,5,5,6,6,7,7,7-Tridecafluoroheptylamine	
InChI Formula	InChI=1S/C7H4F13N/c8-2(9,1-21)3(10,11)4(12,13)5(14,15)6(16,17)7(18,19)20/h1,21H2	[1]

Commercial Suppliers and Product Specifications

The procurement of specialty chemicals for research and development demands suppliers who can provide high-purity compounds with reliable specifications. The following table lists key commercial suppliers for **1H,1H-Perfluoroheptylamine**, offering a starting point for acquisition. It is imperative for researchers to request lot-specific Certificates of Analysis (CoA) to verify purity and identity before use.

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Supplier	Product Description	Available Quantities	Notes
Toronto Research Chemicals (TRC)	1H,1H-Perfluoroheptylamine	5 g	Distributed through major lab suppliers like Fisher Scientific, TRC specializes in high-purity organic molecules for research.[1]
SynQuest Labs, Inc.	1H,1H-Perfluoroheptylamine	Varies	A primary manufacturer of fluorinated organic and inorganic chemicals, providing detailed safety and handling information. [2]

Critical Safety and Handling Protocols

Due to its chemical nature, **1H,1H-Perfluoroheptylamine** is classified as a hazardous substance and requires stringent handling procedures. The primary hazards are severe skin corrosion and respiratory irritation.[2] Adherence to these protocols is not merely a regulatory requirement but a cornerstone of trustworthy and repeatable scientific work.

GHS Hazard Classification:

Classification	Code	Description
Signal Word	Danger	[2]
Skin Corrosion/Irritation	H314	Causes severe skin burns and eye damage.[2]
STOT - Single Exposure	H335	May cause respiratory irritation.[2]

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Mandatory Handling Procedures

The causality behind these protocols is to prevent all routes of exposure—dermal, ocular, and inhalation.

- Engineering Controls: Always handle this compound within a certified chemical fume hood to manage vapors.[2] Use only in well-ventilated areas.[2]
- Personal Protective Equipment (PPE): The selection of PPE is critical. Wear appropriate protective gloves, chemical-resistant clothing, and eye/face protection (safety goggles and face shield).[2]
- Hygiene: Wash skin thoroughly after handling.[2] Contaminated clothing must be removed immediately and washed before reuse.[2]
- Breathing: Do not breathe fumes, mist, or vapors.[2]
- First Aid (Exposure):
  - Skin/Hair: Immediately take off all contaminated clothing and rinse the affected area with plenty of water/shower.[2]
  - Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do so. Continue rinsing and immediately call a POISON CENTER or physician.[2]
  - Inhalation: Move the person to fresh air and keep them comfortable for breathing.[2]
  - Ingestion: Rinse mouth. Do NOT induce vomiting.[2]
- Storage: Store in a well-ventilated, locked place with the container tightly closed.[2]
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[2]

Workflow for Procurement and Safe Integration into Research

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The process of acquiring and using a hazardous chemical like **1H,1H-Perfluoroheptylamine** involves a self-validating system of checks and balances to ensure safety and experimental validity. The following workflow diagram illustrates this process.

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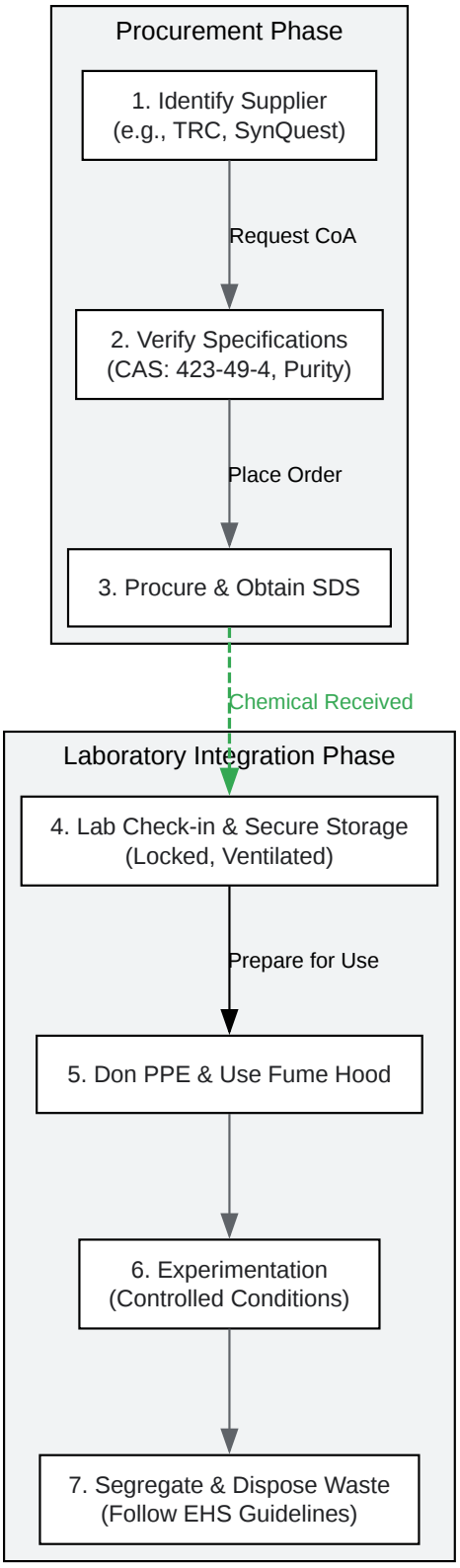

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Caption: Workflow for sourcing and safely handling **1H,1H-Perfluoroheptylamine**.

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References

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Sources

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- 2. synquestlabs.com [synquestlabs.com]
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